

# Ethyl 4-cyanobenzoate molecular weight and formula

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## Compound of Interest

Compound Name: *Ethyl 4-cyanobenzoate*

Cat. No.: *B145743*

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## Technical Guide: Ethyl 4-cyanobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Ethyl 4-cyanobenzoate**, a key intermediate in various synthetic applications. The document details its molecular characteristics, relevant quantitative data, and a standard experimental protocol for its synthesis.

## Core Molecular Information

**Ethyl 4-cyanobenzoate** is an aromatic ester characterized by a benzene ring substituted with an ethyl ester group and a nitrile group at the para position.

Molecular Formula:  $C_{10}H_9NO_2$  [1][2][3][4][5]

Molecular Weight: 175.18 g/mol [1][6][7]

## Quantitative Data Summary

A compilation of the key physical and chemical properties of **Ethyl 4-cyanobenzoate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	175.18 g/mol	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	7153-22-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Physical State	White to light yellow crystalline powder	<a href="#">[7]</a>
Melting Point	52-54 °C	<a href="#">[8]</a>
Boiling Point	140 °C at 11 mmHg	<a href="#">[9]</a>
Flash Point	113 °C (closed cup)	<a href="#">[8]</a>
Density	1.14 g/cm <sup>3</sup>	<a href="#">[10]</a>
LogP	1.73498	<a href="#">[10]</a>
Refractive Index	1.528	<a href="#">[10]</a>

## Experimental Protocol: Synthesis of Ethyl 4-cyanobenzoate

This section details a general laboratory procedure for the synthesis of **Ethyl 4-cyanobenzoate** from 4-cyanobenzaldehyde and ethanol.[\[9\]](#)

Materials:

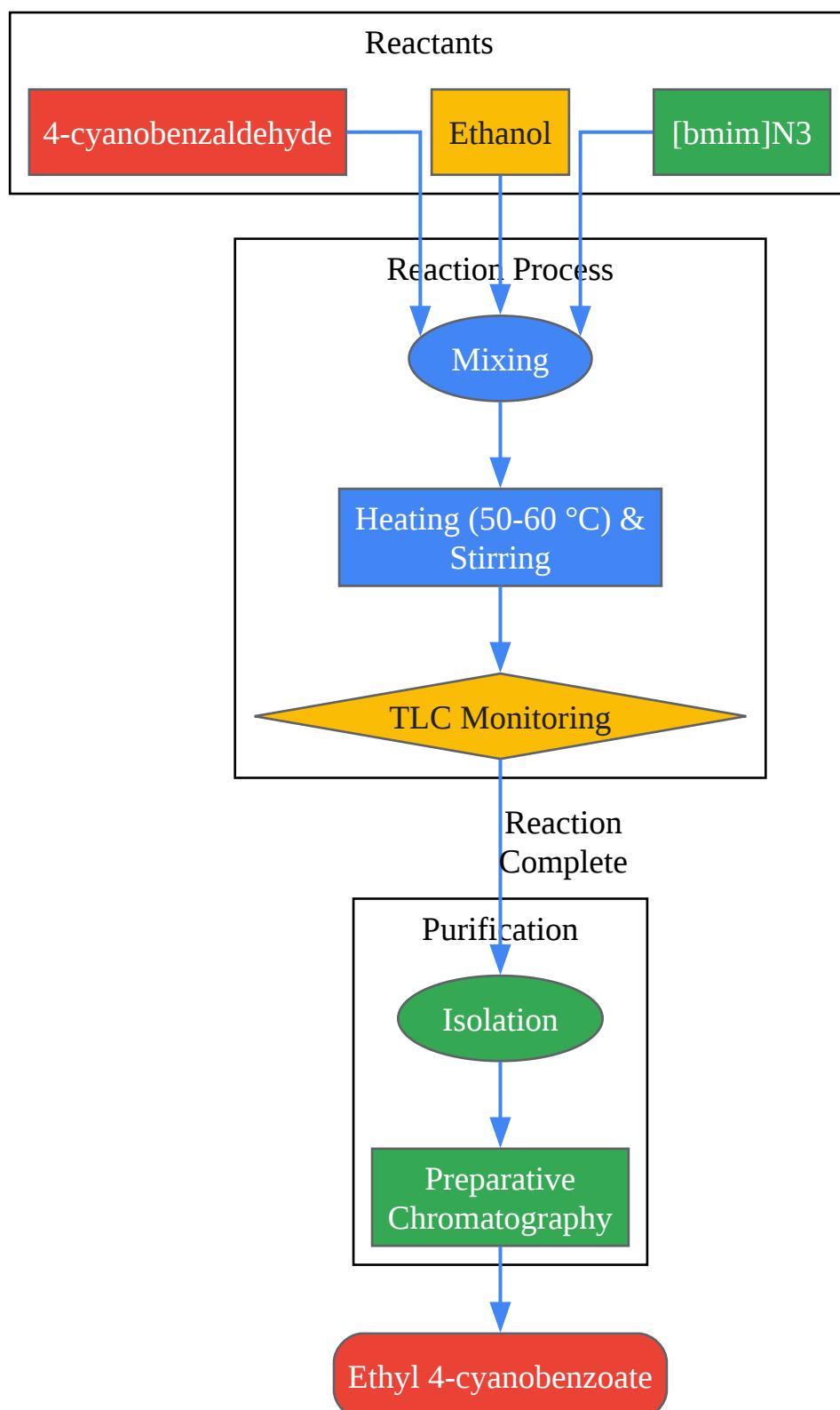
- 4-cyanobenzaldehyde (25 mmol)
- Ethanol (75 mmol)
- [bmim]N<sub>3</sub> (1-butyl-3-methylimidazolium azide) (75 mmol)
- Ethyl acetate
- Petroleum ether

**Procedure:**

- Combine 4-cyanobenzaldehyde, ethanol, and [bmim]N<sub>3</sub> in a suitable reaction vessel.
- Stir the mixture thoroughly at a temperature of 50-60 °C.
- Monitor the progress of the reaction using thin-layer chromatography (TLC) with an eluent of ethyl acetate/petroleum ether (1:7).
- Upon completion of the reaction, isolate the crude product.
- Purify the product by preparative chromatography using ethyl acetate/petroleum ether as the eluent to obtain pure **Ethyl 4-cyanobenzoate**.

## Workflow and Visualization

The synthesis of **Ethyl 4-cyanobenzoate** can be visualized as a straightforward workflow. The following diagram illustrates the key steps from reactants to the final purified product.

[Click to download full resolution via product page](#)**Synthesis workflow for Ethyl 4-cyanobenzoate.**

As of the current literature, **Ethyl 4-cyanobenzoate** is primarily utilized as a chemical intermediate. There is no established role for this compound in specific biological signaling pathways. Therefore, a signaling pathway diagram is not applicable. The provided workflow illustrates the logical progression of its chemical synthesis.

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## References

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- To cite this document: BenchChem. [Ethyl 4-cyanobenzoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b145743#ethyl-4-cyanobenzoate-molecular-weight-and-formula>

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